

2-Isopropoxyethanamine safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-Isopropoxyethanamine

Cat. No.: B1332123

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An In-depth Technical Guide to the Safety of 2-Isopropoxyethanamine

This technical guide provides comprehensive safety information for **2-Isopropoxyethanamine** (CAS No. 81731-43-3), intended for researchers, scientists, and professionals in drug development. The information is compiled from various Safety Data Sheets (SDS) and regulatory guidelines to ensure a thorough understanding of the substance's hazards, handling, and emergency procedures.

Chemical and Physical Properties

This section summarizes the key physical and chemical properties of **2-Isopropoxyethanamine**. This data is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C ₅ H ₁₃ NO	[1] [2] [3] [4]
Molecular Weight	103.16 g/mol	[1] [3] [4]
Appearance	Clear, colorless to almost colorless liquid	[3]
Boiling Point	120°C	[3]
Density	0.84 g/cm ³	[3]
Flash Point	26.9°C (closed cup)	[3]
Vapor Pressure	11.4 mmHg at 25°C	[3]
IUPAC Name	2-(propan-2-yloxy)ethan-1-amine	[1]
Synonyms	2-Aminoethyl Isopropyl Ether, 2-Isopropoxyethylamine	[2] [5]

Hazard Identification and Classification

2-Isopropoxyethanamine is classified as a hazardous substance under the Globally Harmonized System (GHS). The primary hazards are its flammability and corrosivity.[\[1\]](#)

Hazard Classification	GHS Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour
Skin corrosion/irritation	Sub-category 1B/1C	H314: Causes severe skin burns and eye damage
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage
Skin sensitization	Category 1	H317: May cause an allergic skin reaction
Specific target organ toxicity	Category 3 (Resp.)	H335: May cause respiratory irritation

Source: Aggregated GHS information from multiple notifications.[\[1\]](#)

The logical flow from hazard classification to the communication elements required on labels and SDSs is visualized in the diagram below.

Caption: GHS Hazard Communication Workflow for **2-Isopropoxyethanamine**.

Experimental Protocols for Hazard Determination

The GHS classifications are based on standardized experimental protocols. While the specific test results for **2-Isopropoxyethanamine** are not publicly available, the methodologies are well-defined by international guidelines.

Flammability Testing

The classification as a "Flammable Liquid, Category 3" indicates a flash point between 23°C and 60°C.[\[6\]](#)[\[7\]](#) This is determined using methods described in the UN Manual of Tests and Criteria.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Objective: To determine the lowest temperature at which a liquid gives off sufficient vapor to form an ignitable mixture with air.

- Methodology: A sample of the liquid is placed in a closed-cup test apparatus. The temperature of the sample is gradually increased, and an ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which a flash is observed. The UN Manual of Tests and Criteria specifies the precise apparatus (e.g., Pensky-Martens, Abel, Tag) and procedure to be used.[8][9]

Skin Corrosion Testing

The classification "Causes severe skin burns and eye damage" (H314) is based on the substance's ability to cause irreversible skin damage.[1][11] Standard protocols for this determination are provided by the Organisation for Economic Co-operation and Development (OECD).

- Objective: To determine if a substance causes irreversible damage to the skin.[11][12]
- In Vivo Methodology (OECD Guideline 404): This traditional method involves applying the test substance to a small area of skin on a test animal (typically an albino rabbit) for up to four hours.[12][13] The skin is then observed for up to 14 days for signs of irreversible damage, such as ulcers, bleeding, bloody scabs, and scars.[12] To improve animal welfare, a tiered testing strategy is recommended, starting with in vitro methods.[12][14]
- In Vitro Methodology (OECD Guideline 431): This non-animal method uses a reconstructed human epidermis (RhE) model, which mimics the properties of the human outer skin layers.[15][16] The test substance is applied to the RhE tissue surface.[15][16] Skin corrosion is identified by the substance's ability to decrease cell viability below a certain threshold, which is measured using a colorimetric assay (e.g., MTT assay).[11][16] A positive result in this test can classify a substance as corrosive without requiring animal testing.[17]

Toxicological Information

Detailed quantitative toxicological studies such as LD50 (lethal dose, 50%) or LC50 (lethal concentration, 50%) for **2-Isopropoxyethanamine** are not available in the consulted public data sheets. The primary health hazards are based on its corrosive properties and potential for respiratory irritation and skin sensitization.[1]

Exposure Route	Effect
Inhalation	May cause respiratory irritation.[1]
Skin Contact	Causes severe skin burns and damage.[1] May cause an allergic skin reaction.[1]
Eye Contact	Causes serious eye damage.[1]
Ingestion	Harmful if swallowed; causes burns to the gastrointestinal tract.

First Aid Measures

Immediate action is critical in case of exposure. Personnel should be familiar with these procedures before handling the chemical.

Exposure Route	First Aid Protocol
General	Show the Safety Data Sheet to the medical professional in attendance.[18][19]
Inhalation	Move the person to fresh air. If breathing has stopped or is difficult, provide artificial respiration or oxygen.[19][20] Get immediate medical attention.[19][20]
Skin Contact	Immediately remove all contaminated clothing. [19][20] Rinse the affected skin with large amounts of water for at least 15 minutes.[20] Seek immediate medical attention.[20]
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[20] Remove contact lenses if present and easy to do.[20] Continue rinsing and get immediate medical attention.[19][20]
Ingestion	Rinse mouth with water.[20] Do NOT induce vomiting.[20] Call a physician or poison control center immediately.[21]

Handling, Storage, and Personal Protection

Safe Handling

- Work under a chemical fume hood.[19]
- Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.[20][22]
- Keep away from heat, sparks, open flames, and other ignition sources.[19][22]
- Use explosion-proof equipment and non-sparking tools.[5][20]
- Take precautionary measures against static discharge.[19][22]
- Wash hands thoroughly after handling.[18]

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[19][20]
- Keep container tightly closed.[19][22]
- Store locked up.[20][21]
- Keep away from oxidizing agents.[22]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear tightly fitting safety goggles and a face shield.[21]
- Skin Protection: Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[21]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate cartridge (e.g., organic vapor).[21]

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